

A Comparative Guide to Atazanavir Quantification: A Benchmarking of Assay Methodologies

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Compound of Interest

Compound Name: Atazanavir-d15

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The accurate quantification of Atazanavir (ATV), a critical protease inhibitor in HIV-1 therapy, is paramount for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence assessments. This guide provides a comprehensive comparison of the preeminent analytical methodologies for Atazanavir quantification: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV), and Immunoassays. The performance characteristics of these methods are benchmarked against each other, supported by experimental data from published studies, to aid researchers in selecting the most appropriate assay for their specific needs.

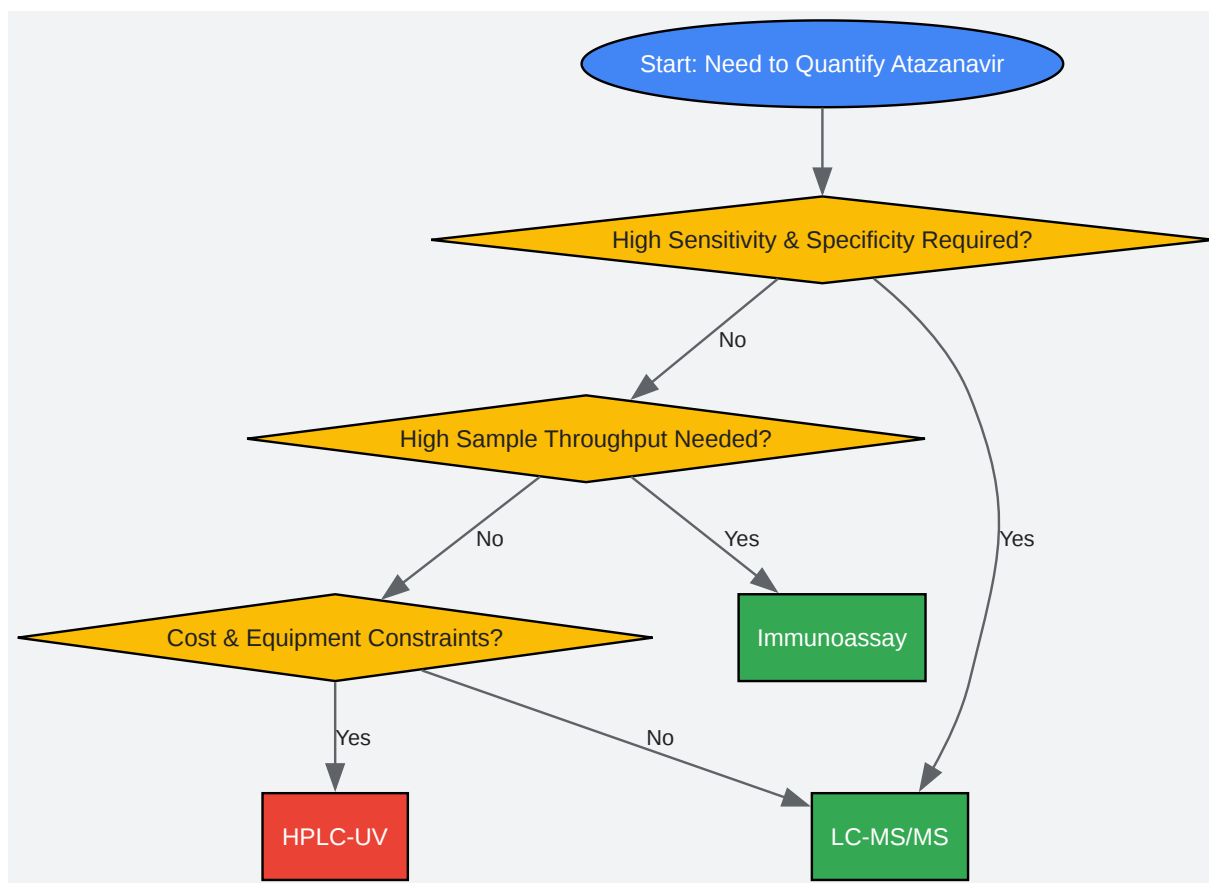
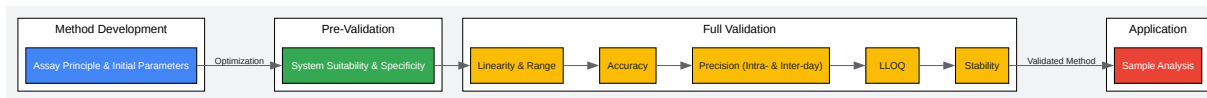
Quantitative Performance Overview

The selection of an appropriate quantification method hinges on a balance of sensitivity, specificity, accuracy, precision, and throughput. The following table summarizes the key performance metrics for LC-MS/MS, HPLC-UV, and a representative Immunoassay for Atazanavir quantification in biological matrices.

Parameter	LC-MS/MS	HPLC-UV	Immunoassay (Competitive ELISA)
Linearity Range	1 - 5000 ng/mL (Plasma)[1]	20 - 10,000 ng/mL (Plasma)[2]	~0.15 - 10 ng/mL (Plasma)
0.05 - 20 ng/mg (Hair) [1]	90 - 4380 ng/mL (Plasma)[1]		
Lower Limit of Quantification (LLOQ)	1 ng/mL (Plasma)[1]	20 ng/mL (Plasma)[2]	150 pg/mL (Plasma) [3]
0.05 ng/mg (Hair)[1]	90 ng/mL (Plasma)[1]		
Accuracy (%) Recovery or % Bias)	-1.33 to 4.00% (Hair QC samples)[1]	1.0 to 14% (at LOQ in plasma)[2]	93 to 113% (in plasma)[3]
Precision (% CV)	Intra-day: 1.75 to 6.31% (Hair)[1]	Intra-day: 2.2 to 14.7% (at LOQ in plasma)[2]	< 10% (in plasma)[3]
Inter-day: 3.13 to 10.8% (Hair)[1]	Inter-day: 2.2 to 14.7% (at LOQ in plasma)[2]		
Specificity	High (based on mass- to-charge ratio)[1]	Moderate (potential for interference)	Moderate to High (dependent on antibody)
Sample Volume	Typically 50 - 200 µL	Typically 100 - 500 µL	As low as 30 µL[3]
Throughput	High (with automation)	Moderate	High (plate-based format)

Visualizing the Assay Workflows

To provide a clearer understanding of the experimental processes, the following diagrams illustrate the typical workflows for bioanalytical method validation and a decision-making framework for selecting an appropriate Atazanavir quantification assay.



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